

3-Morpholinopropanoic Acid: A Technical Guide to its Solubility Characteristics

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Compound of Interest

Compound Name: 3-Morpholinopropanoic acid

Cat. No.: B171637

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For the Attention of Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the available solubility data for **3-Morpholinopropanoic acid** (CAS: 4497-04-5). Due to a notable scarcity of published quantitative solubility studies for this specific compound, this document also furnishes a detailed, generalized experimental protocol for determining its solubility in aqueous and organic media.

Introduction to 3-Morpholinopropanoic Acid

3-Morpholinopropanoic acid is a morpholine derivative of propanoic acid. Its chemical structure, featuring a carboxylic acid group and a tertiary amine within the morpholine ring, suggests a zwitterionic character at physiological pH, which typically influences its solubility profile. It is crucial to distinguish **3-Morpholinopropanoic acid** from the structurally similar but chemically distinct sulfonic acid, MOPS (3-(N-morpholino)propanesulfonic acid), as their solubility and other physicochemical properties differ significantly.

Physicochemical and Limited Solubility Data

Quantitative, experimentally determined solubility data for **3-Morpholinopropanoic acid** in various solvents is not readily available in peer-reviewed literature. The table below summarizes the available physicochemical properties which can be used to infer general solubility characteristics.

Property	Value	Source
CAS Number	4497-04-5	PubChem[1]
Molecular Formula	C ₇ H ₁₃ NO ₃	PubChem[1]
Molecular Weight	159.18 g/mol	PubChem[1]
Predicted logP	-2.9	PubChem[1]
Predicted pKa (acidic)	3.74 ± 0.10	ChemicalBook[2]
Appearance	White to off-white solid	ChemicalBook[2]
Melting Point	74-76 °C	ChemicalBook[2]

The highly negative predicted logP value suggests that **3-Morpholinopropanoic acid** is predominantly hydrophilic and is expected to exhibit good solubility in water and other polar solvents. Its solubility is likely to be pH-dependent due to the presence of the carboxylic acid and the basic morpholine nitrogen.

Experimental Protocol for Solubility Determination

The following is a generalized gravimetric method for determining the solubility of **3-Morpholinopropanoic acid** in various solvents. This protocol is based on standard laboratory procedures for solubility assessment of carboxylic acids.

Materials and Equipment

- **3-Morpholinopropanoic acid** (solid)
- Selected solvents (e.g., deionized water, ethanol, methanol, acetone, dichloromethane, ethyl acetate)
- Analytical balance (accurate to 0.1 mg)
- Vials with screw caps
- Thermostatic shaker or water bath

- Centrifuge
- Micropipettes
- Drying oven
- Filtration apparatus (e.g., syringe filters)

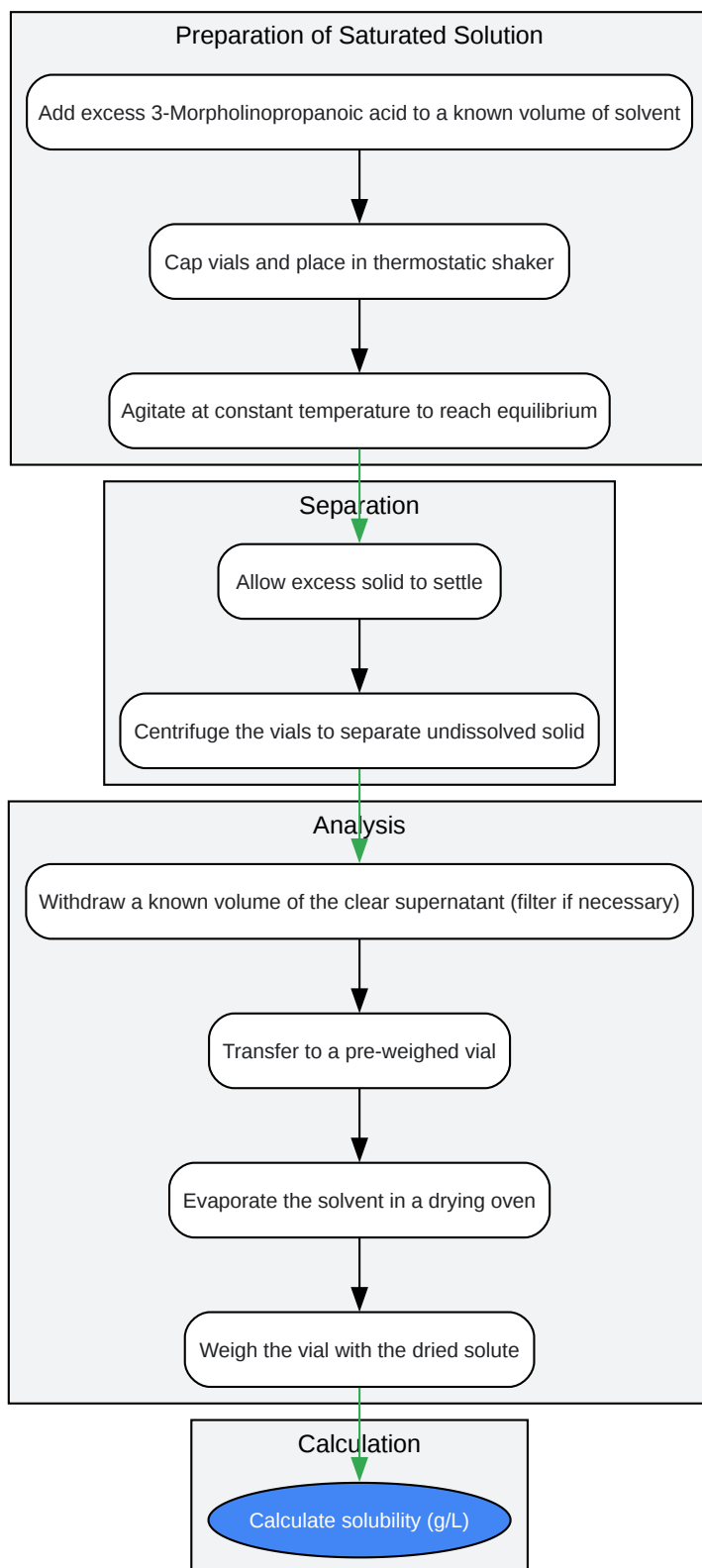
Procedure

- Preparation of Saturated Solutions:
 - Add an excess amount of **3-Morpholinopropanoic acid** to a known volume (e.g., 2 mL) of the selected solvent in a vial. The excess solid is necessary to ensure that the solution reaches saturation.
 - Securely cap the vials to prevent solvent evaporation.
 - Place the vials in a thermostatic shaker set to a constant temperature (e.g., 25 °C) and agitate for a predetermined period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Separation of Undissolved Solid:
 - After the equilibration period, allow the vials to stand undisturbed for a short time to let the excess solid settle.
 - To fully separate the undissolved solid, centrifuge the vials at a moderate speed (e.g., 5000 rpm) for 15-20 minutes.
- Sample Collection and Analysis:
 - Carefully withdraw a known volume (e.g., 1 mL) of the clear supernatant using a micropipette. To avoid disturbing the sediment, it is advisable to filter the supernatant through a syringe filter compatible with the solvent.
 - Transfer the aliquot of the saturated solution to a pre-weighed, dry vial.

- Evaporate the solvent from the vial in a drying oven set to a temperature below the melting point of **3-Morpholinopropanoic acid** (e.g., 60 °C) until a constant weight is achieved.
- Calculation of Solubility:
 - Weigh the vial containing the dried solute.
 - The solubility (S) is calculated using the following formula:

$$S \text{ (g/L)} = (\text{Weight of vial with solute} - \text{Weight of empty vial}) / \text{Volume of aliquot taken (L)}$$

Workflow for Solubility Determination



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Caption: Experimental workflow for the gravimetric determination of solubility.

Signaling Pathways and Experimental Workflows

Currently, there is no specific information in the public domain detailing the involvement of **3-Morpholinopropanoic acid** in established signaling pathways or standardized experimental workflows beyond its potential use as a chemical intermediate.

Conclusion

While quantitative solubility data for **3-Morpholinopropanoic acid** remains elusive in published literature, its physicochemical properties strongly indicate a hydrophilic nature with likely good solubility in aqueous solutions, which is expected to be pH-dependent. The provided experimental protocol offers a robust framework for researchers to determine the precise solubility of this compound in various solvents of interest. This will be critical for its application in drug development, formulation studies, and other scientific research. It is imperative for researchers to perform their own solubility assessments to obtain the quantitative data necessary for their specific applications.

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References

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